

Application Note: HPLC Method for the Quantification of Terrestribisamide in Plant Extracts

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Compound of Interest

Compound Name: *Terrestribisamide*

Cat. No.: *B3431546*

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Introduction

Terrestribisamide is a cinnamic acid-derived bisamide alkaloid that has been isolated from plants such as *Peltophorum pterocarpum* and has been reported in *Tribulus terrestris*.^{[1][2]} Preliminary studies have indicated its potential as an antimicrobial, antioxidant, and cytotoxic agent, making it a compound of interest for further investigation and drug development.^{[1][2][3]} To facilitate this research, a reliable and accurate analytical method for the quantification of **Terrestribisamide** in plant extracts is essential. This application note provides a detailed protocol for a High-Performance Liquid Chromatography (HPLC) method suitable for this purpose.

Principle

This method utilizes reverse-phase high-performance liquid chromatography (RP-HPLC) coupled with an ultraviolet (UV) detector.^[4] The separation is achieved on a C18 stationary phase, which retains the relatively nonpolar **Terrestribisamide**. A mobile phase gradient of water and acetonitrile allows for the effective elution and separation of **Terrestribisamide** from other components in the plant extract. Quantification is performed by comparing the peak area of **Terrestribisamide** in the sample to that of a certified reference standard.

Experimental Protocols

1. Materials and Reagents

- Equipment:
 - HPLC system with a gradient pump, autosampler, column oven, and UV or Diode Array Detector (DAD).
 - Analytical balance (4-decimal place).
 - Vortex mixer.
 - Ultrasonic bath.
 - Centrifuge.
 - Solid-Phase Extraction (SPE) manifold and cartridges (e.g., C18, 500 mg).
 - Rotary evaporator.
- Chemicals:
 - Acetonitrile (HPLC grade).
 - Methanol (HPLC grade).
 - Water (HPLC grade or Milli-Q).
 - Formic acid (or Ortho-phosphoric acid) (analytical grade).[\[5\]](#)
 - **Terrestribisamide** certified reference standard.
- Labware:
 - Volumetric flasks (10, 25, 50 mL).
 - Pipettes.

- Syringes (1 mL).
- Syringe filters (0.45 μm , PTFE or nylon).
- HPLC vials.

2. Standard Preparation

- Stock Standard Solution (1000 $\mu\text{g/mL}$): Accurately weigh 10 mg of **Terrestribisamide** reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate if necessary to ensure complete dissolution.
- Working Standard Solutions: Prepare a series of working standard solutions (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$) by diluting the stock solution with methanol. These will be used to construct the calibration curve.

3. Sample Preparation

- Extraction:
 - Weigh 1.0 g of dried, powdered plant material into a flask.
 - Add 20 mL of methanol.
 - Sonicate for 30 minutes at room temperature.
 - Centrifuge the mixture at 4000 rpm for 10 minutes.
 - Collect the supernatant. Repeat the extraction process on the residue two more times.
 - Pool the supernatants and concentrate to dryness using a rotary evaporator at 45°C.[\[4\]](#)
- Purification (Solid-Phase Extraction - SPE):
 - Reconstitute the dried extract in 5 mL of 10% methanol in water.
 - Condition a C18 SPE cartridge by washing with 5 mL of methanol followed by 5 mL of water.

- Load the reconstituted extract onto the SPE cartridge.
- Wash the cartridge with 5 mL of water to remove highly polar impurities.
- Elute the **Terrestribisamide** from the cartridge with 10 mL of methanol.
- Evaporate the eluate to dryness.
- Final Sample Preparation:
 - Reconstitute the purified, dried extract in 1.0 mL of methanol.
 - Filter the solution through a 0.45 μm syringe filter into an HPLC vial.[3]

4. HPLC Conditions

Parameter	Recommended Setting
Column	C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size)[5]
Mobile Phase A	Water with 0.1% Formic Acid
Mobile Phase B	Acetonitrile with 0.1% Formic Acid
Flow Rate	1.0 mL/min[4]
Injection Volume	10 µL
Column Temp.	35°C[4]
Detection	UV at 280 nm (or DAD for peak purity analysis) [6]
Gradient Program	Time (min)
	0.01
	20.00
	25.00
	30.00
	30.01
	35.00

5. Method Validation

To ensure the reliability of the results, the method should be validated according to standard guidelines. Key validation parameters include:

- **Linearity:** Analyze the working standard solutions in triplicate to construct a calibration curve. A linear relationship between concentration and peak area should be observed with a correlation coefficient (R^2) > 0.998.[5]
- **Precision:** Assess repeatability (intra-day) and intermediate precision (inter-day) by analyzing a quality control sample at three different concentrations. The relative standard deviation

(RSD) should be less than 2%.

- Accuracy: Determine the accuracy by performing a recovery study. Spike a blank plant matrix with known concentrations of the **Terrestribisamide** standard and perform the entire sample preparation and analysis procedure. The recovery should be within 98-102%.
- Limit of Detection (LOD) and Limit of Quantification (LOQ): Determine the LOD and LOQ by injecting progressively lower concentrations of the standard solution. The LOD and LOQ are typically calculated at a signal-to-noise ratio of 3:1 and 10:1, respectively.[5]

Data Presentation

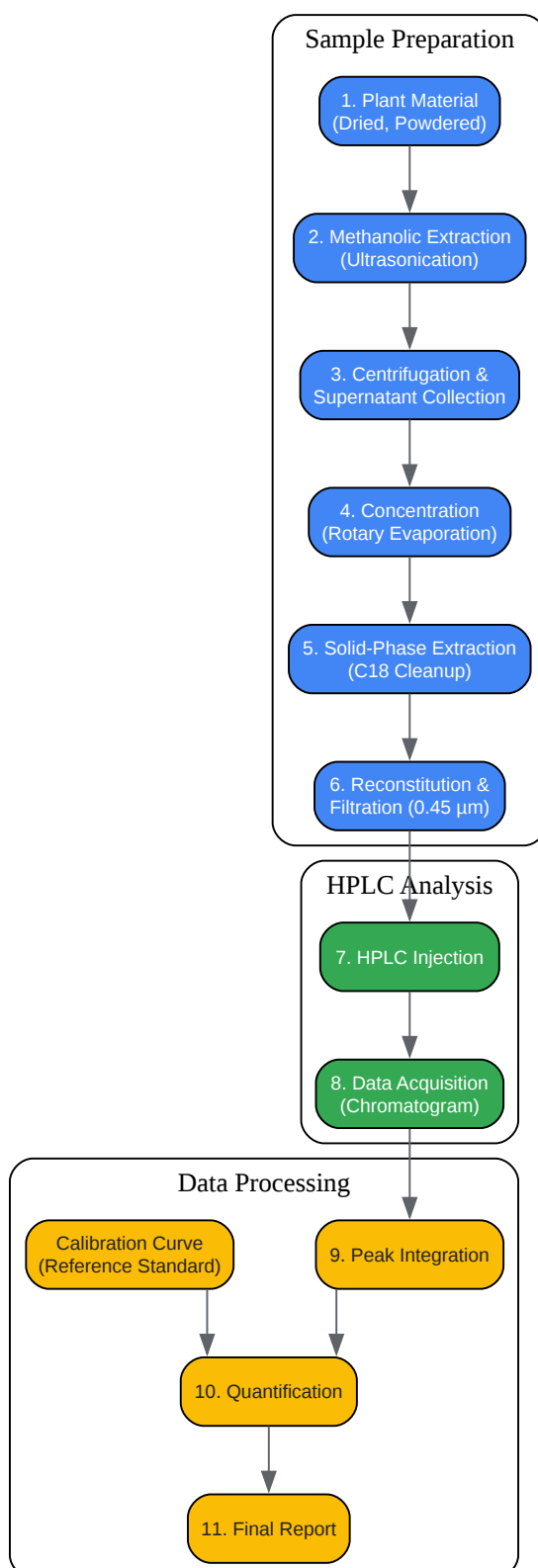
The concentration of **Terrestribisamide** in the plant extract can be calculated using the calibration curve. The results should be reported in a clear and organized manner.

Table 1: Quantification of **Terrestribisamide** in Plant Extracts

Plant Species	Plant Part	Extraction Solvent	Terrestribisamide Content (% w/w of extract)	Reference
Peltophorum pterocarpum	Flower	Methanol	0.145	[2][3]
[Enter Plant Species Here]	[e.g., Leaf, Root]	[e.g., Methanol]	[Enter Result]	

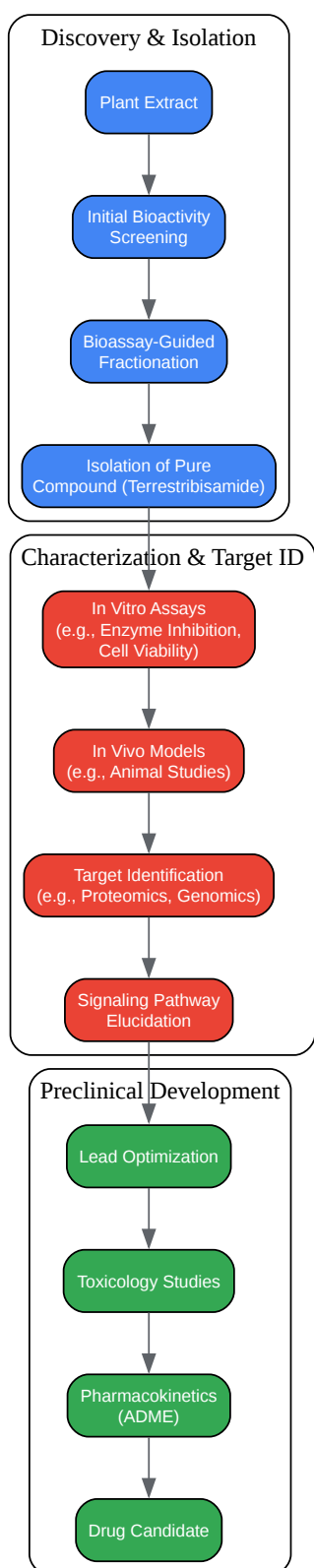
Visualizations

The following diagrams illustrate the experimental workflow and a conceptual pathway for bioactivity screening.



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Caption: Experimental workflow for **Terrestribisamide** quantification.



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Caption: Conceptual workflow for bioactivity screening and drug discovery.

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